

# ARP 100 research protocols

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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## ARP 100 Application Notes

ARP 100 is recognized in research as a selective inhibitor of Matrix Metalloproteinase-2 (MMP-2). Its primary application is in mechanistic studies to investigate the role of MMP-2 in processes like **tumor cell invasion and angiogenesis** [1] [2] [3].

The compound acts by **interacting with the S1' pocket of the MMP-2 enzyme**, which confers its high selectivity over other MMPs [1] [2]. A key experimental demonstration of its bioactivity shows that ARP 100 causes a significant reduction in invasive structures formed by HT1080 fibrosarcoma cells in an in vitro Matrigel model [1] [2] [3].

Furthermore, in a study on lung cancer (A549 cells), ARP 100 was used to confirm that MMP-2 activity is involved in a signaling pathway where **MMP-2 and integrin- $\alpha$ V $\beta$ 3 interaction promotes PI3K/AKT activation**, leading to increased VEGF expression and angiogenesis [4]. The table below summarizes the key profiling data for ARP 100.

Property	Description / Value
Chemical Name	2-(((1,1'-Biphenyl)-4-ylsulfonyl)-(1-methylethoxy)amino)-N-hydroxyacetamide [5]
CAS Number	704888-90-4 [1] [3] [5]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [1] [3] [5]

Property	Description / Value
Molecular Weight	364.42 g/mol [1] [2] [3]
Primary Target (IC <sub>50</sub> )	MMP-2 (12 nM) [1] [2] [3]
Solubility	Soluble to 100 mM in DMSO [5] [6]
Purity	Typically ≥98% to ≥99% [3] [5]
Storage	Desiccate at -20°C to +4°C [5] [6]

## Target Selectivity Profile

A major advantage of ARP 100 is its selectivity for MMP-2 over other closely related matrix metalloproteinases. The following table presents its inhibitory activity (IC<sub>50</sub>) against various MMPs, illustrating this selective profile. Data is consistent across supplier catalogs and a primary research article [1] [2] [3].

Target Enzyme	IC <sub>50</sub> Value	Selectivity vs. MMP-2
MMP-2	12 nM	-
MMP-9	200 nM	>16-fold less selective
MMP-3	4,500 nM (4.5 μM)	>375-fold less selective
MMP-1	>50,000 nM (>50 μM)	>4,160-fold less selective
MMP-7	>50,000 nM (>50 μM)	>4,160-fold less selective

## Experimental Protocols

The following protocols are compiled from research publications that have effectively utilized ARP 100.

## Protocol 1: Inhibition of Tumor Cell Invasion in Vitro

This protocol is adapted from studies using HT1080 human fibrosarcoma cells, which highly express MMP-2 and MMP-9, to assess the anti-invasive properties of ARP 100 [1] [2] [6].

- **1. Cell Preparation:** Culture HT1080 cells in standard DMEM or RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics. Maintain cells in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- **2. Compound Treatment:**
  - Prepare a stock solution of ARP 100 in DMSO at a high concentration (e.g., 10-100 mM) [5] [6].
  - Dilute the stock solution in serum-free or complete cell culture medium to the final working concentration. **A concentration of 50 nM is reported to be effective** in significantly reducing invasive elongations of HT1080 cells on Matrigel [1] [2].
  - Include a vehicle control (e.g., 0.1% DMSO) to account for any effects of the solvent.
- **3. Invasion Assay:** Plate the HT1080 cells on a Matrigel-coated insert or surface in complete medium. After 24 hours, replace the medium with the treatment medium containing either ARP 100 or the vehicle control.
- **4. Incubation and Analysis:** Incubate the cells for a specified period (e.g., 1 hour to 24 hours) [2]. Subsequently, fix and stain the cells. The total number of invasive elongations or cells that have invaded through the Matrigel matrix is quantified and compared to the control.

## Protocol 2: Investigating MMP-2 Role in Angiogenic Signaling

This protocol is derived from a study on A549 lung adenocarcinoma cells that explored the link between MMP-2 and VEGF expression [4].

- **1. Cell Culture and Treatment:** Culture A549 cells in RPMI-1640 medium with 10% FBS.
- **2. Compound Treatment:**
  - Use ARP 100 to specifically inhibit MMP-2 activity in the cells. The specific concentration used in the literature should be optimized and confirmed for your system [4].
  - As a comparative control, use a function-blocking antibody against integrin- $\alpha$ V $\beta$ 3 to disrupt the specific MMP-2-integrin interaction.
- **3. Analysis:** After treatment (e.g., 24-48 hours), harvest cell lysates.
  - Use **Western Blotting** to analyze the expression levels of key proteins in the PI3K/AKT pathway (e.g., total AKT, phospho-AKT) and downstream targets like HIF-1 $\alpha$  and VEGF [4].
  - Use **ELISA** to quantitatively measure VEGF secretion into the cell culture medium [4].
  - Use **Immunoprecipitation** to investigate the physical interaction between MMP-2 and integrin- $\alpha$ V $\beta$ 3, which is disrupted upon MMP-2 inhibition [4].

## Solution Preparation and Handling

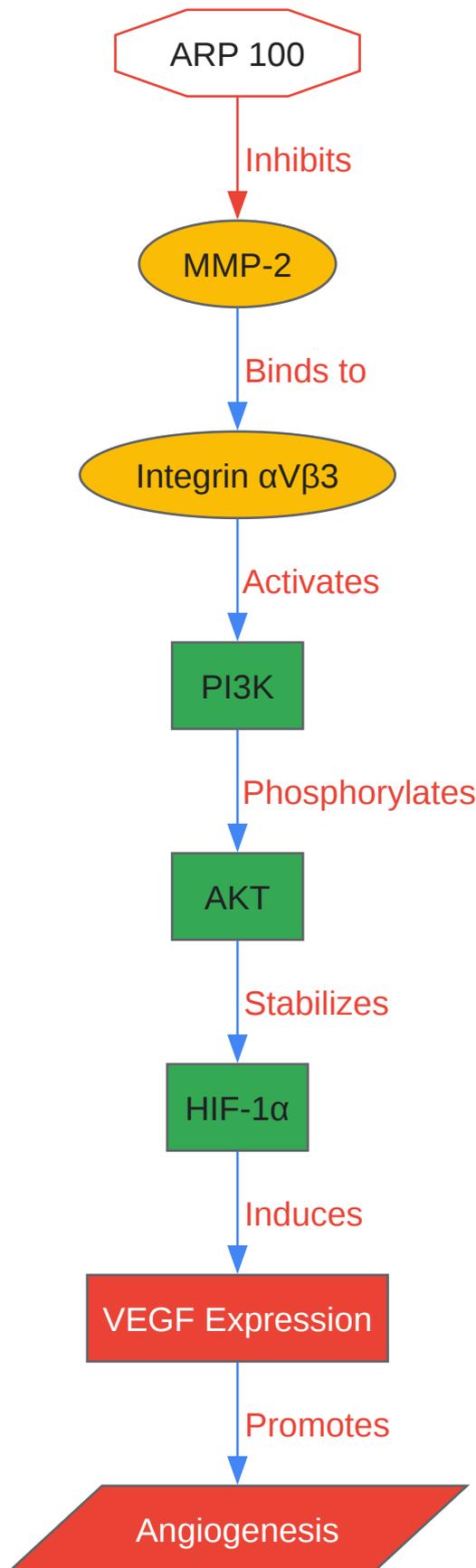
- **Stock Solution Preparation:** For a 10 mM stock, dissolve 3.64 mg of ARP 100 in 1 mL of anhydrous DMSO. Gently vortex or warm the tube at 37°C in a sonicating water bath to aid dissolution if necessary [6].
- **Storage:** Aliquot the stock solution and store it at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles [1] [6].
- **Working Solution:** Dilute the stock solution into the appropriate aqueous buffer or cell culture medium immediately before use. It is recommended to prepare and use fresh stock solutions on the same day for optimal results [6].

## Signaling Pathway and Experimental Workflow

The following diagrams, created using DOT language, illustrate the signaling pathway investigated with ARP 100 and a generalized experimental workflow.

### Diagram 1: MMP-2 Inhibition in Angiogenic Signaling

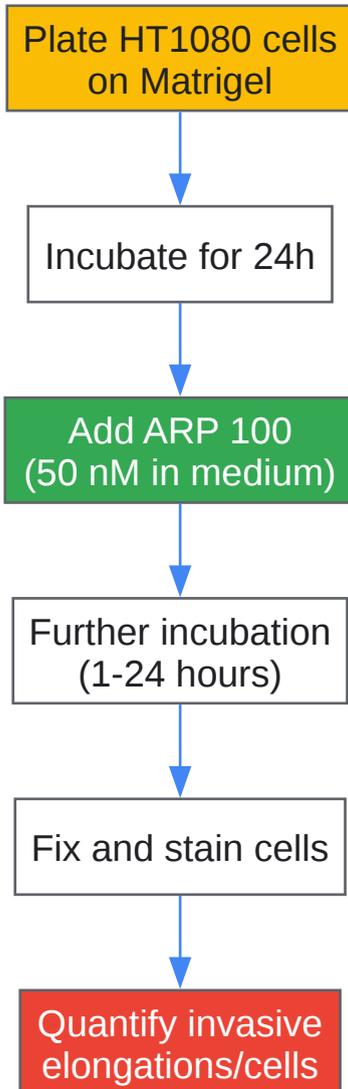
This diagram outlines the signaling mechanism elucidated using ARP 100 in lung cancer studies [4].



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## Diagram 2: In Vitro Invasion Assay Workflow

This diagram provides a logical overview of the key steps in a cell invasion experiment using ARP 100.



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## Important Considerations for Researchers

- **For Research Use Only:** ARP 100 is intended for laboratory research purposes and is not for diagnostic or therapeutic use in humans [1] [3] [5].
- **Confirmation of Activity:** While suppliers provide high-purity compounds, it is good practice to validate the inhibitory activity of the compound in your specific assay system.
- **Cellular Context is Key:** The effects of ARP 100 can vary depending on the cell type and the specific biological context. Conditions such as serum concentration and cell confluency may influence the results and should be carefully controlled.

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## References

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5. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]
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